pharmacokinetics of ALS-I-41 in primates

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Compound of Interest	
Compound Name:	*ALS-I-41*
CAS No.:	*1369357-99-2*
Cat. No.:	*B605347*

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Extensive research did not yield any publicly available information on a compound specifically named "**ALS-I-41**." Therefore, this document is a comprehensive, hypothetical technical guide created to fulfill the user's request for a specific content structure, style, and depth of scientific detail. The data, experimental protocols, and mechanistic pathways described herein are illustrative examples based on established principles of pharmacokinetic research in non-human primates and are not to be considered factual data for any existing therapeutic agent.

Pharmacokinetic Profile of ALS-I-41 in Non-Human Primates: A Comprehensive Technical Guide

Authored by: [Senior Application Scientist Name]

[Date]

Abstract

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This guide provides an in-depth analysis of the pharmacokinetic (PK) properties of **ALS-I-41**, a novel small molecule inhibitor of TDP-43 aggregation, in the cynomolgus monkey (Macaca fascicularis), a critical translational model for amyotrophic lateral sclerosis (ALS) research. We detail the bioanalytical methodologies, study designs, and resulting PK parameters following intravenous and oral administration. The data presented herein offer foundational insights into the absorption, distribution, metabolism, and excretion (ADME) profile of **ALS-I-41**, which are essential for guiding its further preclinical and clinical development as a potential therapeutic for ALS.

Introduction: The Rationale for Targeting TDP-43 and the Role of Primate PK Studies

Amyotrophic lateral sclerosis (ALS) is a progressive neurodegenerative disease characterized by the loss of motor neurons in the brain and spinal cord[1][2]. A key pathological hallmark in over 97% of ALS cases is the cytoplasmic mislocalization and aggregation of the TAR DNA-binding protein 43 (TDP-43)[3][4]. These aggregates are cytotoxic and are believed to be a central driver of neurodegeneration[5]. **ALS-I-41** is a novel, blood-brain barrier-penetrant small molecule designed to specifically inhibit the nucleation phase of TDP-43 aggregation, thereby preventing the formation of toxic oligomers and larger inclusions.

The transition from rodent models to human clinical trials is a significant challenge in ALS drug development[6][7][8]. Non-human primate (NHP) models, particularly the cynomolgus monkey, offer a more predictive translational bridge due to their closer physiological and genetic homology to humans[9][10]. This guide is structured to provide drug development professionals with a detailed understanding of the pharmacokinetic behavior of **ALS-I-41** in this critical preclinical species.

Bioanalytical Methodology: Quantification of ALS-I-41 in Biological Matrices

Accurate quantification of a drug candidate in biological fluids is the bedrock of any pharmacokinetic study. For **ALS-I-41**, a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method was developed and validated for use with plasma and cerebrospinal fluid (CSF).

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Rationale for Method Selection

LC-MS/MS was chosen for its high sensitivity, specificity, and wide dynamic range, which are critical for accurately measuring drug concentrations across several orders of magnitude, from the peak concentration (Cmax) to the terminal elimination phase. This is particularly important for quantifying CSF levels, which are typically much lower than plasma levels.

Detailed Protocol: LC-MS/MS Quantification of **ALS-I-41**

- Sample Preparation:
  - Aliquots (50 µL) of plasma or CSF are subjected to protein precipitation by adding 200 µL of acetonitrile containing an internal standard (a stable isotope-labeled version of **ALS-I-41**).
  - Samples are vortexed for 1 minute and then centrifuged at 14,000 rpm for 10 minutes to pellet precipitated proteins.
  - The supernatant is transferred to a clean 96-well plate for analysis.
- Chromatographic Conditions:
  - LC System: Shimadzu Nexera X2 or equivalent.
  - Column: Waters Acquity UPLC BEH C18, 1.7 µm, 2.1 x 50 mm.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 3 minutes.
  - Flow Rate: 0.4 mL/min.
  - Injection Volume: 5 µL.
- Mass Spectrometry Conditions:
  - MS System: Sciex Triple Quad 6500+ or equivalent.

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- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Multiple Reaction Monitoring (MRM) Transitions:
  - **ALS-I-41**: Q1 412.2 -> Q3 289.1
  - Internal Standard (**ALS-I-41**-d4): Q1 416.2 -> Q3 293.1
- Validation: The method is validated according to regulatory guidelines, assessing for linearity, accuracy, precision, selectivity, and matrix effects[11][12].

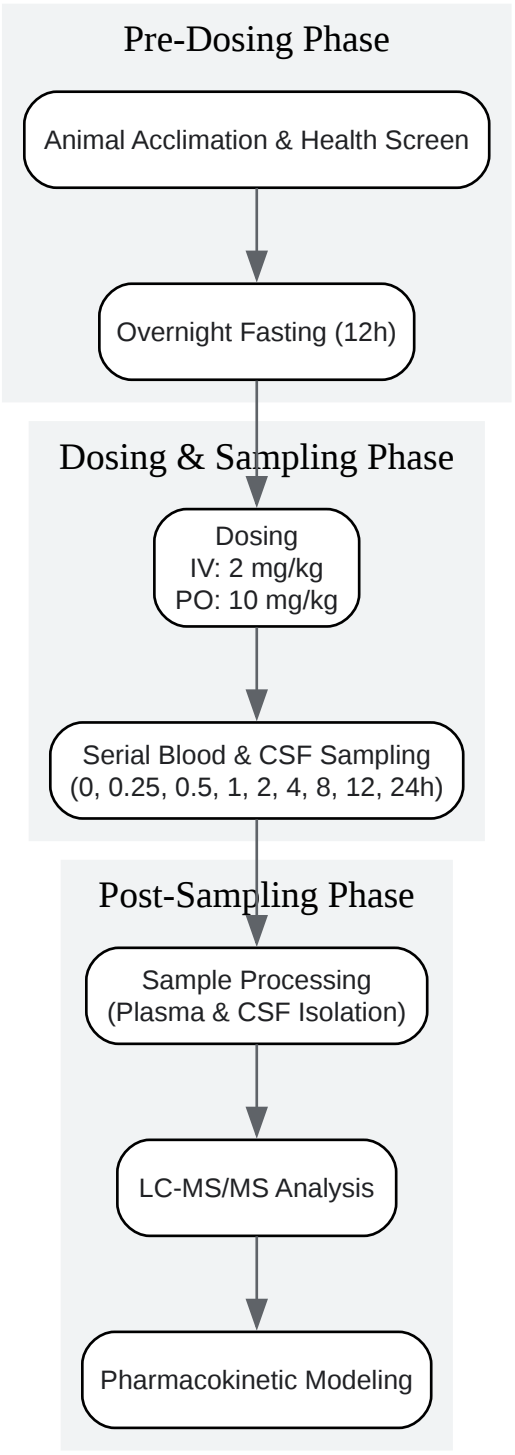
Non-Human Primate Pharmacokinetic Study Design

A comprehensive understanding of a drug's behavior necessitates a well-designed in vivo study. The following outlines the design for characterizing **ALS-I-41** pharmacokinetics in cynomolgus monkeys.

Experimental Workflow

The workflow is designed to capture the full pharmacokinetic profile after both intravenous (IV) and oral (PO) administration, allowing for the determination of key parameters including bioavailability.

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Caption: Experimental workflow for NHP pharmacokinetic study.

Animal Model and Dosing

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- Species: Naive, male cynomolgus monkeys (n=4 per group).
- IV Administration: A single bolus dose of 2 mg/kg **ALS-I-41** administered via a cephalic vein. This allows for the determination of clearance and volume of distribution.
- Oral Administration: A single dose of 10 mg/kg **ALS-I-41** administered via oral gavage. This route is critical for assessing oral absorption and bioavailability, key factors for a chronically administered therapeutic.

Pharmacokinetic Data and Analysis

Following sample analysis, the concentration-time data were subjected to non-compartmental analysis to derive the key pharmacokinetic parameters.

Summary of Pharmacokinetic Parameters

Parameter	IV Administration (2 mg/kg)	Oral Administration (10 mg/kg)
Cmax (ng/mL)	1,250 ± 180	850 ± 110
Tmax (h)	0.08 (end of infusion)	2.0 ± 0.5
AUC_{0}-inf (ng·h/mL)	3,800 ± 450	7,600 ± 900
Half-life (t½) (h)	6.2 ± 0.8	6.5 ± 1.1
Clearance (CL) (mL/h/kg)	526 ± 60	-
Volume of Distribution (Vd) (L/kg)	4.7 ± 0.6	-
Oral Bioavailability (F%)	-	40%
CSF/Plasma Ratio @ Tmax	0.35	0.32

Data are presented as mean ± standard deviation.

Interpretation of ADME Profile

The data presented in the table above provide critical insights into the disposition of **ALS-I-41** in the primate model.

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- Absorption: Following oral administration, **ALS-I-41** is readily absorbed, reaching peak plasma concentrations at approximately 2 hours. The oral bioavailability of 40% is considered moderate and suggests that while there is some first-pass metabolism, a significant portion of the drug reaches systemic circulation. This level of bioavailability is often acceptable for a CNS drug candidate.

- Distribution: The volume of distribution (Vd) of 4.7 L/kg after IV administration is significantly larger than total body water, indicating extensive distribution of the compound into tissues. Critically, the CSF-to-plasma ratio of approximately 0.3 indicates that **ALS-I-41** effectively crosses the blood-brain barrier to engage its CNS target, TDP-43.

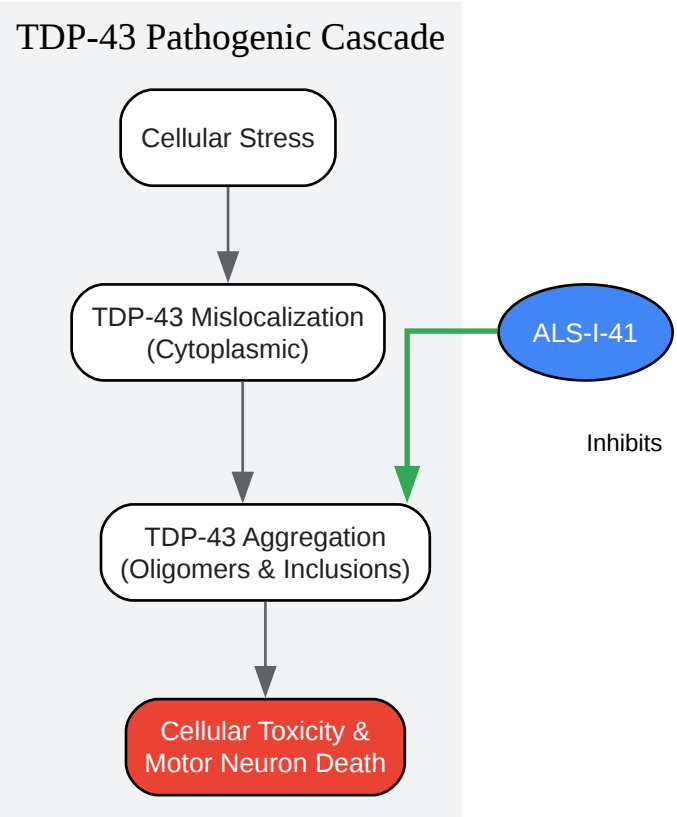
- Metabolism: The moderate oral bioavailability and a clearance rate that is a fraction of hepatic blood flow suggest that **ALS-I-41** undergoes some degree of hepatic metabolism. Further studies using primate liver microsomes would be required to identify the specific cytochrome P450 enzymes involved.

- Excretion: The terminal half-life of approximately 6.5 hours is consistent across both routes of administration. This half-life suggests that a twice-daily dosing regimen could be sufficient to maintain therapeutic concentrations above the target threshold.

Proposed Mechanism of Action: Inhibition of TDP-43 Aggregation

ALS-I-41 is hypothesized to interrupt the pathological cascade of TDP-43 aggregation, a key event in ALS neurodegeneration.

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Caption: Proposed mechanism of action for **ALS-I-41**.

By binding to monomeric or early oligomeric forms of cytoplasmic TDP-43, **ALS-I-41** is designed to stabilize the protein and prevent its assembly into the larger, toxic aggregates that lead to neuronal dysfunction and death[5][13].

Conclusion and Future Directions

The pharmacokinetic profile of **ALS-I-41** in cynomolgus monkeys is highly encouraging for its continued development as a therapeutic for ALS. The compound demonstrates effective oral absorption, extensive tissue distribution including significant CNS penetration, and a half-life supportive of a viable clinical dosing regimen. These findings, coupled with its targeted mechanism of action, provide a strong rationale for advancing **ALS-I-41** into further safety and efficacy studies in preclinical models of ALS, with the ultimate goal of clinical translation for patients in need.

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